

An In-depth Technical Guide to the Physical Properties of 1,3-Divinyltetramethyldisiloxane

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Compound of Interest

Compound Name: 1,3-Divinyltetramethyldisiloxane

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This guide provides a comprehensive overview of the core physical properties of **1,3-Divinyltetramethyldisiloxane**, a versatile organosilicon compound. The information presented herein is intended to support research, development, and quality control activities involving this compound.

Core Physical Properties

1,3-Divinyltetramethyldisiloxane, also known as tetramethyldivinylsiloxane, is a colorless liquid with the chemical formula $\text{O}(\text{Si}(\text{CH}_3)_2\text{CH}=\text{CH}_2)_2$. It is a key intermediate in the synthesis of silicone polymers and resins, serving as a cross-linking or capping agent.^[1] Its physical characteristics are crucial for its application in various fields, including the production of silicone elastomers, sealants, adhesives, and coatings.^[1]

The physical properties of **1,3-Divinyltetramethyldisiloxane** are summarized in the table below. These values are compiled from various literature sources.

Property	Value	Temperature (°C)	Pressure
Density	0.809 g/mL[2][3][4][5]	25	Ambient
0.811 g/cm³[6]	25	Ambient	
Boiling Point	139 °C[2][3][4][5][6]	Ambient	
138 - 140 °C[1]	Ambient		
Melting Point	-99 °C[2][4]	Ambient	
-98 to -100 °C[1]	Ambient		
Refractive Index	1.411 (n _{20/D})[2][3]	20	Ambient
Molecular Weight	186.40 g/mol		

Experimental Protocols

The determination of the physical properties of liquid chemicals like **1,3-Divinyltetramethyldisiloxane** is guided by standardized experimental methods to ensure accuracy and reproducibility.

The density of **1,3-Divinyltetramethyldisiloxane** is typically determined using a digital density meter, following a method similar to ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.

Methodology:

- **Apparatus:** A digital density meter, which measures the density of a liquid by measuring the change in the frequency of an oscillating U-tube when it is filled with the sample.
- **Calibration:** The instrument is calibrated using two reference standards of known density, typically dry air and distilled water, at the test temperature.
- **Sample Preparation:** The **1,3-Divinyltetramethyldisiloxane** sample is brought to the measurement temperature (e.g., 25 °C) and visually inspected to ensure it is free of air bubbles.

- **Measurement:** A small volume of the sample is introduced into the oscillating U-tube of the density meter. The instrument measures the oscillation period and calculates the density based on the calibration data.
- **Reporting:** The density is reported in g/mL or g/cm³ to three decimal places, along with the measurement temperature.

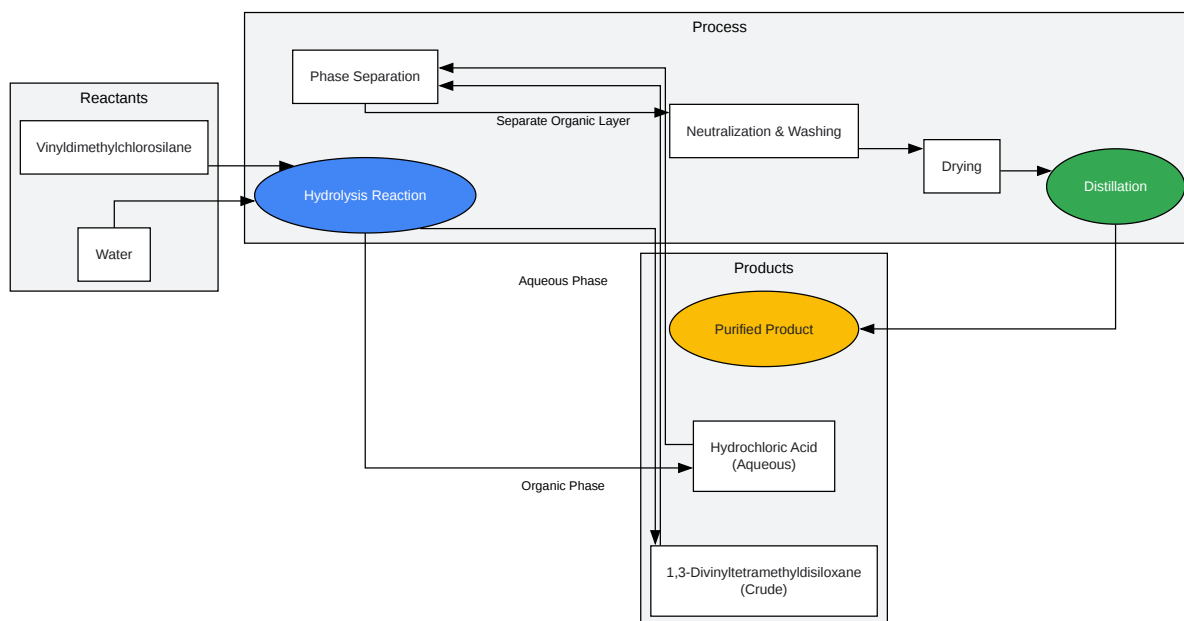
The boiling point of **1,3-Divinyltetramethyldisiloxane** can be determined using a distillation method, such as that described in ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids or OECD Test Guideline 103: Boiling Point.^[7]

Methodology:

- **Apparatus:** A distillation flask, a condenser, a heating source (e.g., a heating mantle), and a calibrated temperature measuring device.
- **Procedure:** A measured volume of the **1,3-Divinyltetramethyldisiloxane** is placed in the distillation flask. The apparatus is assembled, and the sample is heated.
- **Initial Boiling Point:** The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- **Distillation Range:** The temperature is continuously monitored as the liquid distills. The boiling range can be recorded as the temperature difference between the initial boiling point and the point at which a specified percentage of the sample has distilled.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa).

Synthesis Workflow

The following diagram illustrates a general synthesis process for **1,3-Divinyltetramethyldisiloxane**, which involves the hydrolysis of a vinyl-substituted chlorosilane.



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Caption: Synthesis of **1,3-Divinyltetramethyldisiloxane** via Hydrolysis.

This technical guide provides essential data and procedural outlines for the physical characterization of **1,3-Divinyltetramethyldisiloxane**. For specific applications, it is recommended to consult detailed analytical procedures and safety data sheets.

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References

- 1. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 2. store.astm.org [store.astm.org]
- 3. store.astm.org [store.astm.org]
- 4. petrolube.com [petrolube.com]
- 5. ASTM D4052 | ASTM Vapor Pressure of Petroleum Products [ayalytical.com]
- 6. Federal & State Regulations | ASTM D1078 Standard test method for distillation range of volatile organic liquids | J. J. Keller® Compliance Network [jjkellercompliancencetwork.com]
- 7. oecd.org [oecd.org]
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